

# An In-depth Technical Guide to 7-Methyl-4-octanone

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## Compound of Interest

Compound Name: 7-Methyl-4-octanone

Cat. No.: B1618552

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This guide provides a detailed overview of the chemical and physical properties of **7-Methyl-4-octanone**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Information

**7-Methyl-4-octanone** is a ketone with a distinct chemical structure. Its molecular formula is C<sub>9</sub>H<sub>18</sub>O.[1][2][3][4] The molecular weight of this compound is 142.24 g/mol .[1][2][3][5] It is also known by synonyms such as 7-methyloctan-4-one and isoamyl n-propyl ketone.[1][3] The Chemical Abstracts Service (CAS) registry number for **7-Methyl-4-octanone** is 20809-46-5.[1][2][3]

## Quantitative Data Summary

For ease of reference and comparison, the key quantitative data for **7-Methyl-4-octanone** are summarized in the table below.

Property	Value	Source
Molecular Formula	C9H18O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	142.24 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
CAS Number	20809-46-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point (estimated)	181°C	<a href="#">[1]</a>
Vapor Pressure (estimated at 20°C)	1.012 hPa	<a href="#">[1]</a>

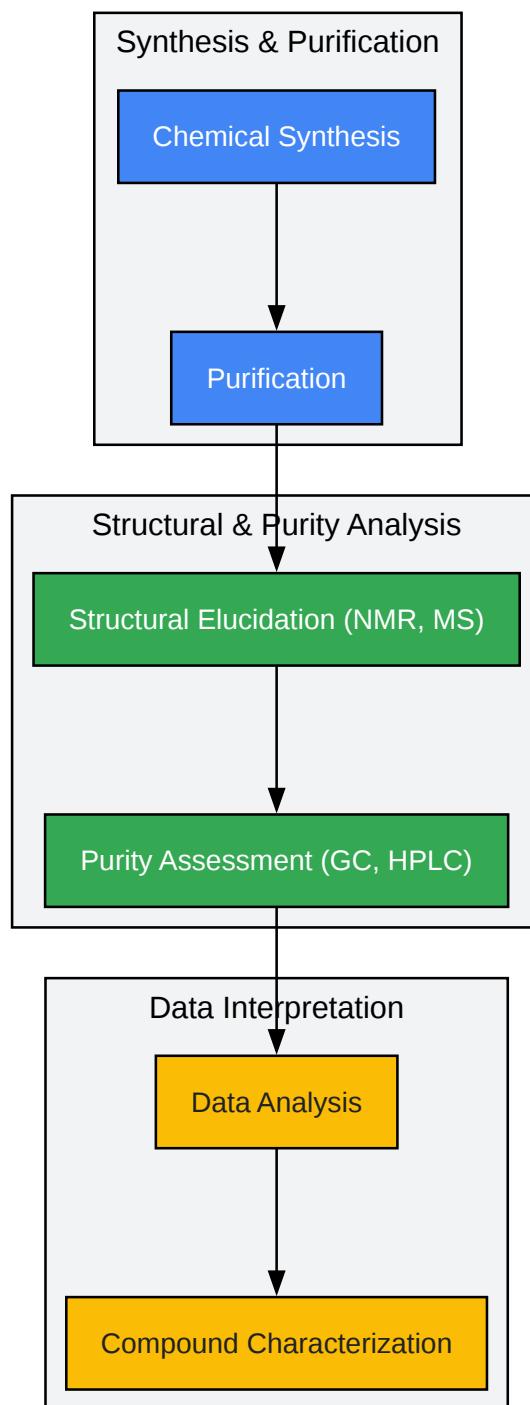
## Experimental Protocols

Detailed experimental protocols for the synthesis or specific analytical quantification of **7-Methyl-4-octanone** are highly specific to the research context. However, a general workflow for the characterization of such a compound would typically involve the following stages:

- Synthesis: Organic synthesis routes to produce **7-Methyl-4-octanone**.
- Purification: Techniques such as distillation or chromatography to isolate the compound.
- Structural Elucidation: Spectroscopic methods like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) to confirm the chemical structure.
- Purity Analysis: Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) to determine the purity of the synthesized compound.

## Logical Relationships in Compound Analysis

The following diagram illustrates a generalized logical workflow for the analysis and characterization of a chemical compound like **7-Methyl-4-octanone**.



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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 7-Methyl-4-octanone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1618552#7-methyl-4-octanone-molecular-weight-and-formula>]

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